

Comprehensive Spectroscopic Characterization and Isolation Methodology of Ascochlorin

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Compound of Interest

Compound Name: *Ascochlorin A*

Cat. No.: *B13917950*

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Executive Summary

Ascochlorin (frequently referenced in analog series as **Ascochlorin A**) is a highly bioactive prenylphenol meroterpenoid originally isolated from the filamentous fungus *Ascochyta viciae* (since re-identified as *Acremonium egyptiacum*)[1]. Structurally, the molecule is defined by a 5-chloroorcylaldehyde head group coupled to a cyclized sesquiterpene side chain[2]. It has garnered significant pharmacological interest due to its potent, targeted inhibition of the mitochondrial cytochrome bc1 complex and human dihydroorotate dehydrogenase (hDHODH) [3].

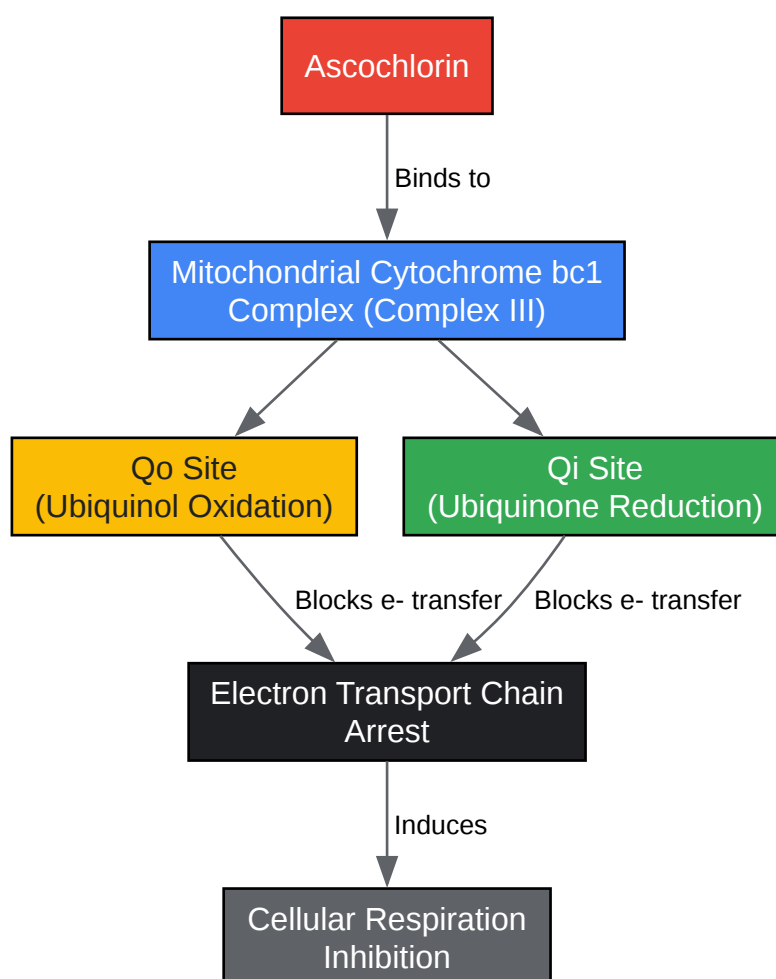
This whitepaper provides an authoritative, in-depth guide designed for researchers and drug development professionals. It details the field-proven isolation protocols, mechanistic pathways, and the rigorous spectroscopic validation (NMR, HR-MS, UV/IR) required for the definitive structural characterization of Ascochlorin.

Molecular Architecture and Mechanism of Action

Ascochlorin's bioactivity is fundamentally linked to its structural mimicry of ubiquinol. The molecule features a halogenated phenolic head group—which anchors into target enzyme

active sites via hydrogen bonding—and a lipophilic isoprenoid tail that facilitates deep membrane integration.

Causality in Target Binding: **Ascochlorin** acts as a specific inhibitor of the mitochondrial cytochrome bc1 complex (Complex III). Unlike traditional inhibitors (e.g., antimycin A or myxothiazol) that target a single active site, advanced electron paramagnetic resonance (EPR) spectroscopic and X-ray crystallographic data reveal that Ascochlorin binds simultaneously to both the Qo (ubiquinol oxidation) and Qi (ubiquinone reduction) sites of the enzyme[3]. This dual-binding mechanism creates a self-reinforcing blockade of the electron transport chain, leading to a complete cessation of cellular respiration.



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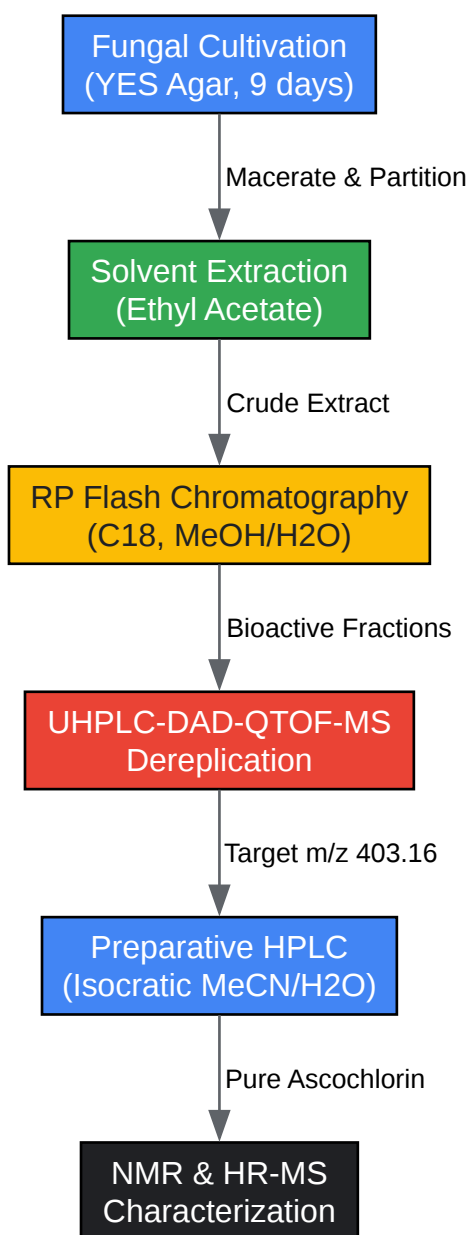
Diagram 1: Ascochlorin dual-site inhibition of the mitochondrial cytochrome bc1 complex.

Isolation and Purification Protocol

The isolation of Ascochlorin requires a systematic, self-validating chromatographic approach to separate the target meroterpenoid from structurally similar analogs (e.g., ascofuranone, ilicicolin H) produced by the host fungus[2].

Step-by-Step Methodology

- Fungal Cultivation: Culture the producing strain (e.g., *Stilbella fimetaria* or *Acremonium egyptiacum*) on Yeast Extract Sucrose (YES) agar for 9–14 days at 25 °C in the dark[2].
 - Causality: Solid YES medium under dark conditions induces metabolic stress that upregulates the asc gene cluster responsible for ascochlorin biosynthesis[1].
- Solvent Extraction: Macerate the agar and mycelia, then extract with Ethyl Acetate (EtOAc) overnight.
 - Causality: EtOAc is a moderately polar solvent that efficiently partitions the hydrophobic prenylphenol from highly polar primary metabolites (sugars, amino acids) residing in the aqueous phase.
- Crude Fractionation: Concentrate the organic layer in vacuo and subject the crude extract to Reversed-Phase (RP) Flash Chromatography using a step gradient of MeOH/H₂O (from 10% to 100% MeOH)[2].
 - Causality: RP chromatography leverages the hydrophobic sesquiterpene tail; Ascochlorin typically elutes in highly organic fractions (80-100% MeOH).
- Dereplication & Targeted Isolation: Analyze fractions using UHPLC-DAD-QTOF-MS. Target peaks exhibiting UV maxima at 240, 290, and 346 nm with an m/z of ~403.16 [M-H]⁻[2][4].
- Final Purification: Purify the target fraction using preparative HPLC on a C18 column (e.g., COSMOSIL 2.5C18-MS-II) with an isocratic elution of 85% Acetonitrile in H₂O containing 0.1% formic acid[5].
 - Causality: Isocratic elution prevents baseline drift and provides the high-resolution separation needed to resolve Ascochlorin from its deschloro- or dihydro- derivatives.



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Diagram 2: Step-by-step workflow for the isolation and purification of Ascochlorin.

Spectroscopic Data & Structural Validation

Rigorous spectroscopic characterization is the cornerstone of validating Ascochlorin. The molecule ($C_{23}H_{29}ClO_4$) contains a highly conjugated aromatic system and a complex chiral cyclohexanone ring.

Mass Spectrometry (HR-ESI-MS)

- Experimental Choice: Electrospray Ionization in Negative Mode (ESI-).
- Causality: The acidic phenolic hydroxyl groups at C-2 and C-4 of the orsellinic acid moiety readily deprotonate. Negative mode provides superior signal-to-noise ratios compared to positive mode.
- Data: High-resolution ESI-MS yields an $[M - H]^-$ ion at m/z 403.1672 (calculated for $C_{23}H_{28}O_4Cl$, 403.1676)[4][5]. The presence of the chlorine atom is definitively confirmed by the characteristic 3:1 isotopic pattern of the $[M - H]^-$ and $[M - H + 2]^-$ peaks (m/z 403 and 405).

UV and IR Spectroscopy

- UV (MeOH): λ_{max} 240, 290, and 346 nm[2]. The 346 nm peak is highly characteristic of the conjugated 5-chloroorcylaldehyde chromophore.
- IR (KBr): ν_{max} 3350 (broad, -OH), 1710 (cyclohexanone C=O), 1630 (hydrogen-bonded aldehyde C=O) cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

Structural elucidation relies heavily on 1D (1H , ^{13}C) and 2D NMR (COSY, HSQC, HMBC, NOESY). The relative stereochemistry of the cyclohexanone moiety (1R, 2R, 6R) is established via NOESY correlations[2][4]. For instance, cross-peaks between the axial methyl groups confirm their cofacial orientation, acting as an internal validation system for the 3D molecular architecture.

Table 1: Summarized 1H and ^{13}C NMR Spectroscopic Data for the Ascochlorin Backbone (500 MHz for 1H , 125 MHz for ^{13}C , $CDCl_3$)[2][4][5][6][7]

Position	Moiety Type	¹³ C δ (ppm)	¹ H δ (ppm), Multiplicity, J (Hz)	Key HMBC Correlations
1	Aromatic C	113.5	-	-
2	Phenolic C-OH	162.1	12.56 (1H, s, -OH)	C-1, C-3
3	Aromatic C	114.2	-	-
4	Phenolic C-OH	158.3	-	-
5	Aromatic C-Cl	114.8	-	-
6	Aromatic C	143.2	-	-
7	Aldehyde CHO	193.4	10.24 (1H, s)	C-1, C-2, C-6
8	Aryl-CH ₃	14.5	2.62 (3H, s)	C-1, C-5, C-6
1'	Alkene CH	122.1	5.37 (1H, d, J = 11.0)	C-3, C-3'
2'	Alkene CH	126.5	5.49 (1H, t, J = 11.0)	C-4'
3'	Alkene C	138.8	-	-
4'	Alkene CH	132.4	5.91 (1H, d, J = 15.5)	C-6'
5'	Alkene CH	128.1	5.45 (1H, m)	C-3'
6'	Cyclohexyl CH	53.6	2.3-2.5 (1H, m)	C-7', C-11'
7'	Cyclohexyl C=O	212.8	-	-
8', 9'	Cyclohexyl CH ₂	41.6, 31.1	1.6-2.0 (m)	C-7'
12'	Alkene-CH ₃	12.8	1.91 (3H, s)	C-2', C-3', C-4'
13',14'	Cyclohexyl-CH ₃	21.5, 19.8	0.81 (3H, d), 0.83 (3H, d)	C-6', C-11'
15'	Cyclohexyl-CH ₃	15.2	0.69 (3H, s)	C-10', C-11'

Conclusion

Ascochlorin represents a masterclass in fungal meroterpenoid biosynthesis, offering profound targeted inhibition of the mitochondrial cytochrome bc1 complex. The rigorous application of HR-ESI-MS and multidimensional NMR is non-negotiable for distinguishing Ascochlorin from its myriad of naturally occurring analogs (such as ascofuranone and ilicicolins). Adhering to the optimized isolation and spectroscopic validation protocols outlined in this guide ensures the high-fidelity characterization essential for downstream drug development and synthetic biology applications.

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